

# Diethoxymethane CAS number and molecular structure

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## Compound of Interest

Compound Name: Diethoxymethane

Cat. No.: B1583516

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An In-depth Technical Guide to **Diethoxymethane** (Ethylal) for Researchers and Drug Development Professionals

## Introduction

**Diethoxymethane** (DEM), also known as ethylal, is a versatile and efficient chemical compound with the CAS number 462-95-3.[1][2][3][4] It is an acetal characterized by a methylene group bonded to two ethoxy groups.[2] This colorless, volatile liquid possesses a mild, agreeable odor and has gained significant traction in the pharmaceutical and fine chemical industries.[2][3] Its utility stems from its unique properties as both a stable, low-water-affinity solvent and a reactive chemical intermediate.[5][6][7]

This guide provides a comprehensive overview of **diethoxymethane**, focusing on its chemical identity, physicochemical properties, key applications in synthesis, detailed experimental protocols, and essential safety information tailored for professionals in research and drug development.

## Molecular Structure and Chemical Identifiers

The molecular structure of **diethoxymethane** consists of a central methylene bridge flanked by two ethyl ether groups.

- Molecular Formula: C<sub>5</sub>H<sub>12</sub>O<sub>2</sub>[1][2][4]

- IUPAC Name: ethoxymethoxyethane[3]
- SMILES: CCOCOCC[2][3]
- InChI Key: KLKFAASOGCDTDT-UHFFFAOYSA-N[2][3][4]

A variety of synonyms are used in literature and commerce, including Ethylal, Diethylformal, Formaldehyde Diethyl Acetal, and 3,5-Dioxaheptane.[2][3][4]

## Physicochemical and Spectroscopic Data

The quantitative properties of **diethoxymethane** are summarized below. It is a highly flammable liquid with a low boiling point and moderate solubility in water.[2][8]

Property	Value
CAS Number	462-95-3
Molecular Weight	104.15 g/mol
Appearance	Colorless, volatile liquid
Odor	Mild, sweet, agreeable
Boiling Point	87-88 °C
Melting Point	-66.5 °C
Density	0.831 g/mL at 25 °C
Vapor Pressure	60 mmHg at 25 °C
Vapor Density	3.6 (vs. air)
Refractive Index	n <sub>20/D</sub> 1.373
Autoignition Temp.	174 °C (346 °F)
Explosive Limit	8%
Solubility in Water	91 g/L

Spectroscopic data for **Diethoxymethane**, including NMR, FTIR, Raman, and Mass Spectrometry, are widely available for compound verification.[\[9\]](#)[\[10\]](#)[\[11\]](#)

## Applications in Research and Drug Development

**Diethoxymethane**'s unique combination of stability under basic conditions, low water affinity, and reactivity under acidic conditions makes it a valuable tool in organic synthesis.[\[6\]](#)[\[12\]](#)

- **Process Solvent:** DEM is an effective solvent for a range of chemical reactions. It is particularly useful for organometallic chemistry (e.g., with organolithium reagents) and sodium hydride reactions, as it does not require extensive drying before use.[\[6\]](#) Its properties also make it a suitable alternative to dichloromethane and toluene in phase-transfer catalyzed reactions, such as the O-alkylation of phenols.[\[6\]](#)[\[13\]](#)
- **Chemical Reagent:** In pharmaceutical synthesis, DEM serves as a crucial building block.[\[5\]](#)
  - **Formaldehyde Equivalent:** It acts as a controlled source for introducing a methylene ( $\text{CH}_2$ ) unit, which is essential for constructing the complex molecular architectures found in many active pharmaceutical ingredients (APIs).[\[5\]](#)[\[12\]](#)
  - **Ethoxymethylating Reagent:** It is used to introduce the ethoxymethyl protecting group to alcohols and phenols, a key step in multi-step syntheses.[\[5\]](#)[\[12\]](#)
- **Other Applications:** Beyond the lab, it is used in the formulation of cosmetics, specialized coatings, and adhesives.[\[3\]](#)[\[5\]](#)

## Experimental Protocols

### Synthesis of Diethoxymethane from Ethanol and Paraformaldehyde

This protocol is based on methodologies described in chemical patents for the industrial preparation of **diethoxymethane**.[\[14\]](#)

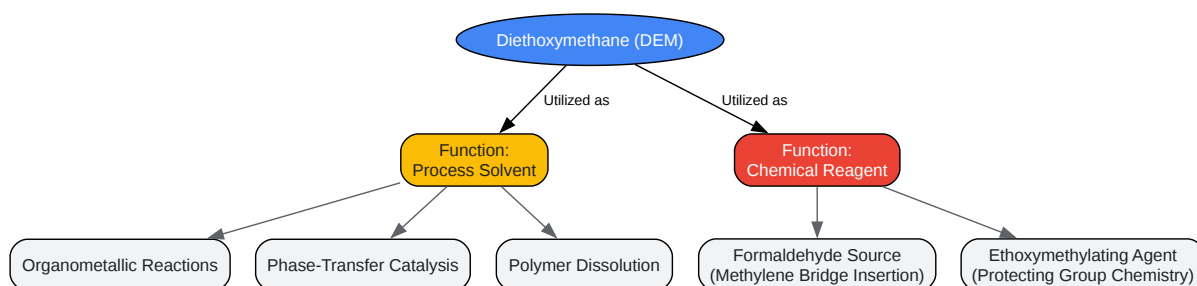
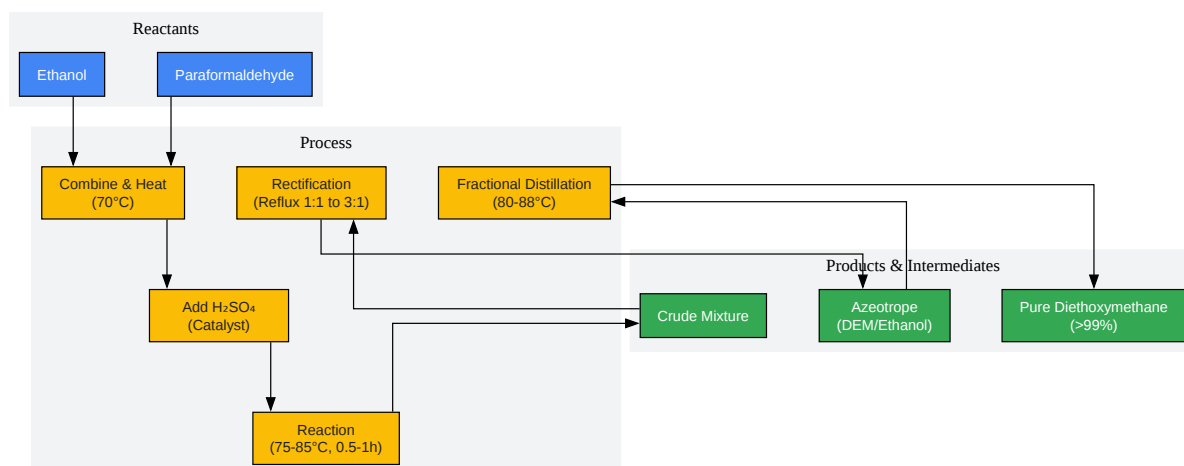
**Objective:** To synthesize **diethoxymethane** via the acid-catalyzed reaction of ethanol with paraformaldehyde, followed by purification.

**Materials:**

- Ethanol (95% or absolute)
- Paraformaldehyde
- Sulfuric Acid (concentrated, as catalyst)
- Reaction kettle with mechanical stirrer, heating mantle, and condenser
- Rectifying column for distillation

#### Methodology:

- **Charging the Reactor:** In a reaction kettle, combine ethanol and paraformaldehyde. The typical mass ratio of ethanol to formaldehyde is between 3:1 and 4:1.[\[15\]](#)
- **Initiating the Reaction:** Begin stirring the mixture and heat it to approximately 70°C.
- **Catalyst Addition:** Once the target temperature is reached, carefully add a catalytic amount of concentrated sulfuric acid. The mass ratio of sulfuric acid to the alcohol is typically in the range of 5-9:100.[\[14\]](#)
- **Reaction Phase:** Increase the temperature to 75-85°C and maintain it for 0.5 to 1 hour to allow the reaction to proceed.[\[14\]](#) The reaction involves the depolymerization of paraformaldehyde to formaldehyde, which then reacts with ethanol to form the acetal.
- **Purification by Distillation:**
  - Following the reaction, connect the kettle to a rectifying tower for distillation.
  - Set the reflux ratio to between 1:1 and 3:1 and collect the distillate that comes over between 70-88°C.[\[14\]](#) This fraction will contain an azeotrope of **diethoxymethane** and ethanol, along with some water.
  - Allow the collected distillate to stand, which may result in phase separation.
  - Isolate the supernatant (organic layer) and perform a final fractional distillation, collecting the pure **diethoxymethane** product at 80-88°C.[\[14\]](#) The final product can achieve a purity of up to 99.6%.[\[14\]](#)



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